

# The Enigmatic Kinase: A Technical Guide to RSK4's Role in Cellular Processes

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## Compound of Interest

Compound Name: *Rsk4-IN-1 (tfa)*

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## Introduction

Ribosomal S6 Kinase 4 (RSK4), a member of the p90 ribosomal S6 kinase family of serine/threonine kinases, plays a complex and often contradictory role in cellular regulation.<sup>[1]</sup><sup>[2]</sup> As a downstream effector of the Ras/ERK signaling pathway, RSK4 is implicated in a multitude of cellular processes, including cell growth, proliferation, survival, and senescence.<sup>[3]</sup> However, its specific function appears to be highly context-dependent, with reports classifying it as both a tumor promoter and a suppressor in different cancer types.<sup>[2]</sup><sup>[4]</sup><sup>[5]</sup> This guide provides an in-depth technical overview of the current understanding of RSK4, focusing on its signaling pathways, quantitative effects on cellular functions, and the experimental methodologies used to elucidate its role.

## Core Functions and Dichotomous Role in Cancer

RSK4 is activated through a coordinated phosphorylation cascade initiated by the Ras/mitogen-activated protein kinase (MAPK) pathway.<sup>[1]</sup><sup>[2]</sup> Extracellular signals trigger the activation of ERK, which in turn phosphorylates and activates RSK4.<sup>[3]</sup> Once active, RSK4 modulates the function of numerous downstream substrates, thereby influencing a wide array of cellular activities.<sup>[1]</sup><sup>[2]</sup>

The role of RSK4 in cancer is particularly enigmatic. In some malignancies, such as esophageal squamous cell carcinoma, lung cancer, and clear cell renal cell carcinoma,

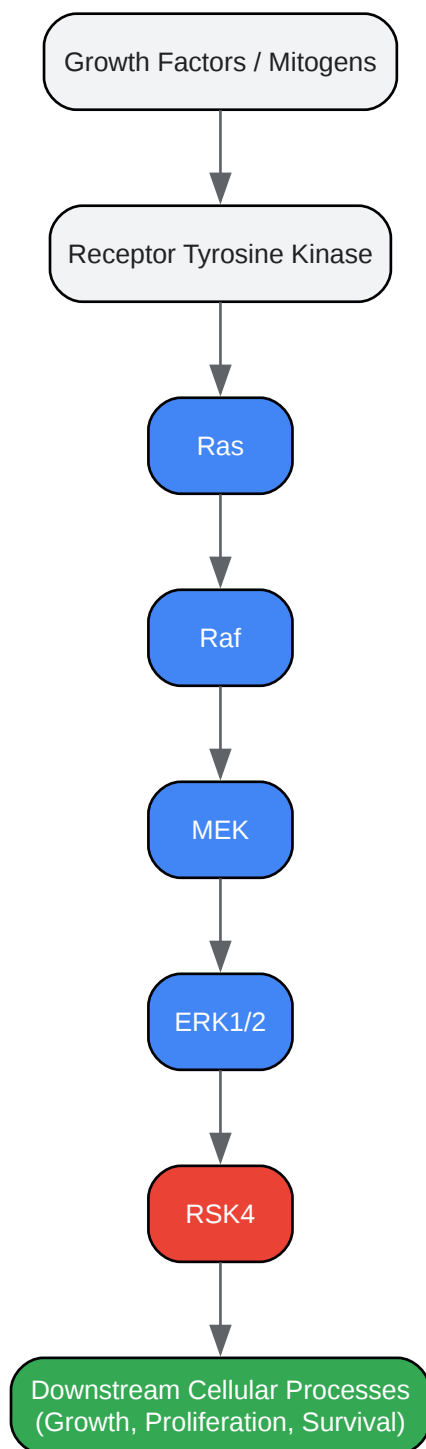
elevated RSK4 expression is associated with poor prognosis and tumor progression.[2] Conversely, in colorectal and gastric cancers, RSK4 has been proposed to act as a tumor suppressor.[2][4] This discrepancy may be attributable to the expression of different RSK4 isoforms or the influence of the specific cellular context.[4]

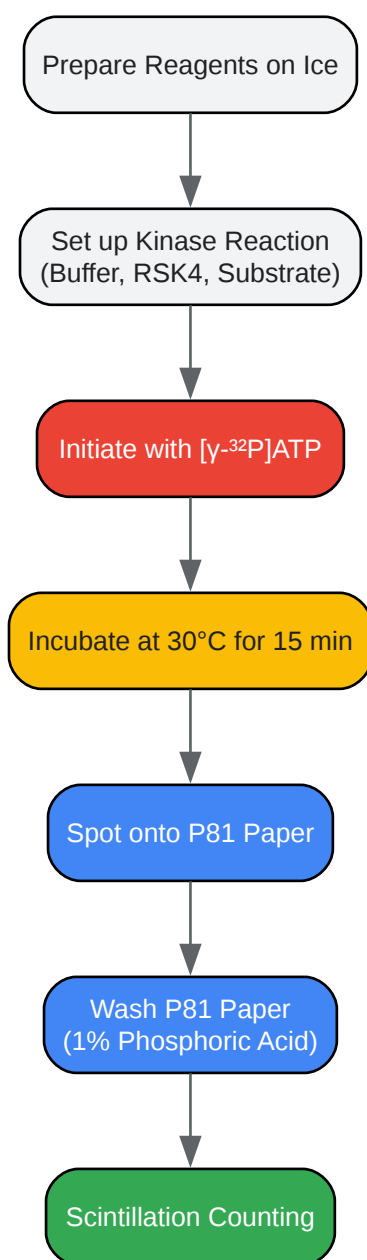
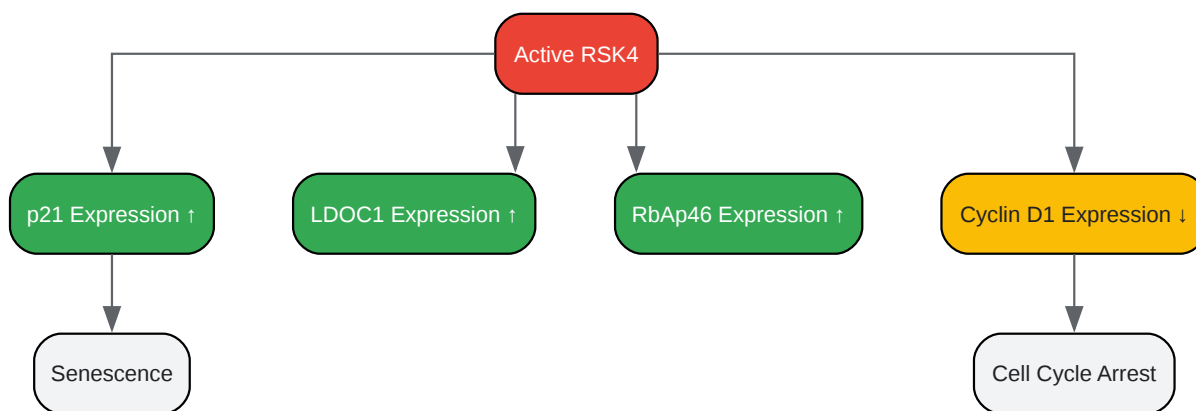
## RSK4 Signaling Pathways

RSK4 is a critical node in the Ras/ERK signaling cascade. Its activation is dependent on this pathway, and it acts to relay and amplify signals to downstream effectors.

## Upstream Activation of RSK4

The activation of RSK4 is a multi-step process initiated by growth factors or mitogens binding to receptor tyrosine kinases. This triggers the Ras-Raf-MEK-ERK cascade, culminating in the activation of ERK1/2. Activated ERK1/2 then phosphorylates RSK4, leading to its activation.





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- To cite this document: BenchChem. [The Enigmatic Kinase: A Technical Guide to RSK4's Role in Cellular Processes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15136090#understanding-the-role-of-rsk4-in-cellular-processes]

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